

Personal protective equipment for handling BW 755C

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Compound of Interest

Compound Name: BW 755C

Cat. No.: B159224

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Essential Safety and Handling Guide for BW 755C

This guide provides immediate and essential safety protocols, operational instructions, and disposal plans for the handling of **BW 755C** (CAS 66000-40-6). The following procedures are designed for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Physicochemical and Hazard Profile

BW 755C, with the formal name 4,5-dihydro-1-[3-(trifluoromethyl)phenyl]-1H-pyrazol-3-amine, is a crystalline solid.[1] It is a dual inhibitor of 5-lipoxygenase (5-LO) and cyclooxygenase (COX) pathways.[1][2][3][4] According to the Safety Data Sheet (SDS), the substance is not classified as hazardous under the Globally Harmonized System (GHS). However, as with any research chemical, appropriate caution and adherence to standard laboratory safety protocols are essential.

Property	Data
Molecular Formula	C ₁₀ H ₁₀ F ₃ N ₃
Formula Weight	229.2
Appearance	Crystalline solid
Storage Temperature	-20°C
Stability	≥ 4 years
Solubility	DMF: 25 mg/ml, DMSO: 30 mg/ml, Ethanol: 30 mg/ml, Ethanol:PBS (pH 7.2) (1:1): 0.5 mg/ml
GHS Classification	Not classified as hazardous
NFPA Ratings	Health: 0, Fire: 0, Reactivity: 0
HMIS Ratings	Health: 0, Fire: 0, Reactivity: 0

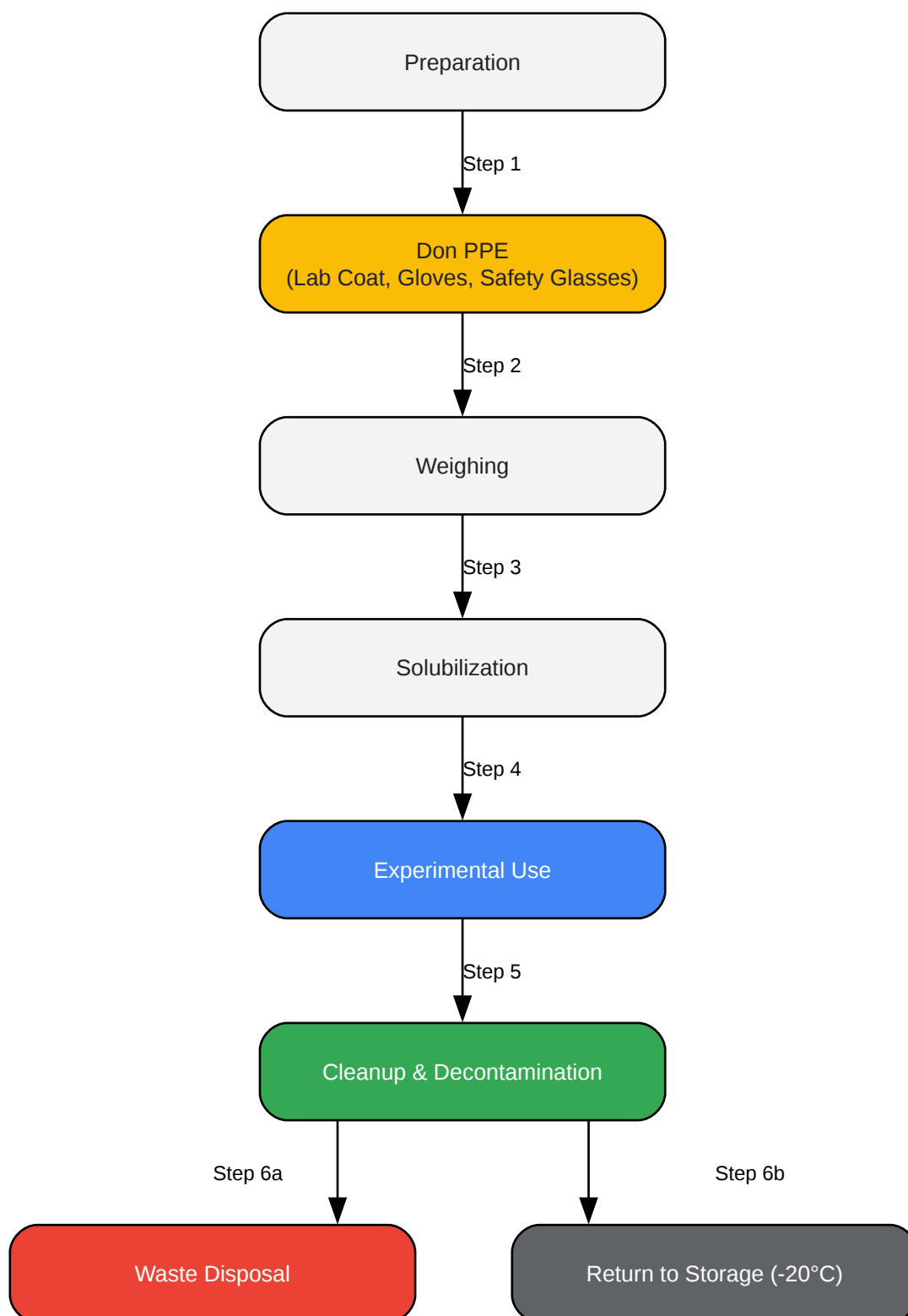
Personal Protective Equipment (PPE)

While the supplier's SDS states that specific personal protective equipment is not required, it is best practice in a laboratory setting to always wear standard PPE when handling any chemical.

Protection Type	Recommended Equipment
Eye/Face	Safety glasses with side shields or chemical splash goggles to protect against splashes. [5] [6] [7]
Skin	A standard laboratory coat should be worn. [5] [6] Chemical-resistant gloves (e.g., nitrile) are recommended. [5] [8]
Body	Long pants and closed-toe shoes are required to protect the skin from potential exposure. [5] [6]
Respiratory	Not required under normal handling conditions with adequate ventilation.

Operational Plan: Safe Handling Workflow

Adherence to a structured workflow is critical for minimizing risk during the handling of **BW 755C**.

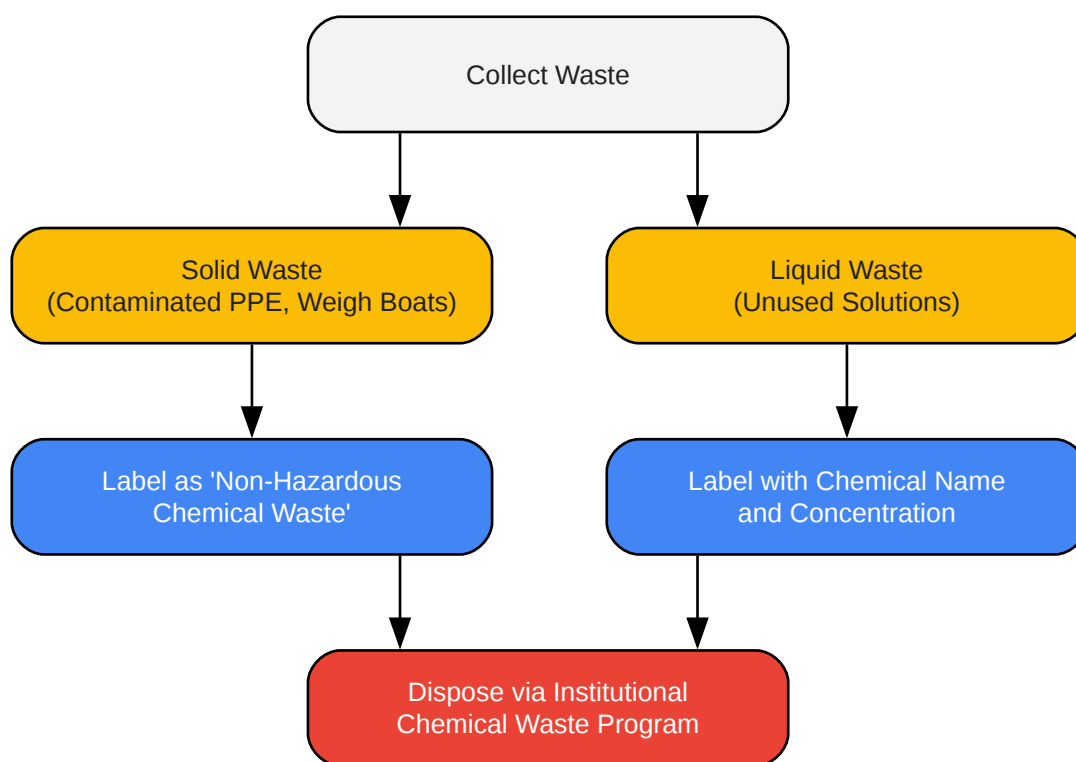


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Caption: Workflow for the safe handling of **BW 755C**.

Disposal Plan

Proper disposal of **BW 755C** and its containers is crucial to prevent environmental contamination and ensure regulatory compliance. While the SDS suggests that small quantities can be disposed of with household waste, standard laboratory practice dictates that all chemical waste should be handled through a certified chemical waste disposal program.



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Caption: Disposal workflow for **BW 755C** waste.

Experimental Protocols: General Guidelines

When preparing solutions of **BW 755C**, follow these general steps:

- Preparation: Work in a well-ventilated area, such as a chemical fume hood.

- Solvent Selection: Choose an appropriate solvent based on the provided solubility data (e.g., DMSO for stock solutions).[1]
- Procedure:
 - Tare a clean, dry weighing vessel on an analytical balance.
 - Carefully add the desired amount of **BW 755C** to the vessel.
 - Transfer the solid to a sterile container suitable for your experiment.
 - Add the solvent to the desired final concentration and mix thoroughly until the solid is completely dissolved.
- Storage of Solutions: If not for immediate use, store solutions at -20°C to maintain stability.

This guide is intended to supplement, not replace, comprehensive laboratory safety training and institutional protocols. Always consult your institution's safety officer for specific guidance.

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- To cite this document: BenchChem. [Personal protective equipment for handling BW 755C]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b159224#personal-protective-equipment-for-handling-bw-755c]

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